

# "inter-laboratory comparison of isopropyl nitrate analysis"

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## Compound of Interest

Compound Name: *Isopropyl nitrate*

Cat. No.: *B155222*

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A comprehensive comparison of analytical methodologies for the determination of **isopropyl nitrate** (IPN) is essential for researchers, scientists, and professionals in drug development to ensure accurate and reliable quantification. While direct inter-laboratory comparison data for **isopropyl nitrate** analysis is not readily available in published literature, a comparative guide can be constructed based on established analytical techniques for similar alkyl nitrates and other volatile organic compounds. The primary methods for such analysis are Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC), each offering distinct advantages and performance characteristics.

## Data Presentation: Comparison of Analytical Methods

The performance of an analytical method is determined by several key parameters. Below is a summary of typical performance data for the analysis of **isopropyl nitrate** and related compounds using Gas Chromatography coupled with Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography coupled with an Ultraviolet detector (HPLC-UV).

Performance Parameter	Gas Chromatography-Mass Spectrometry (GC-MS)	High-Performance Liquid Chromatography (HPLC-UV)
Principle	Separation based on volatility and interaction with a stationary phase, followed by detection based on mass-to-charge ratio.	Separation based on partitioning between a mobile and stationary phase, followed by detection based on UV absorbance.
Applicability	Ideal for volatile and semi-volatile compounds like isopropyl nitrate.	Suitable for less volatile nitrate esters or after derivatization.
Limit of Detection (LOD)	Typically in the low ng/mL to pg/mL range. For related organic nitrates, LODs can be around 50 µg L <sup>-1</sup> .	Generally in the low µg/mL range. For some nitrates, LODs can be as low as 0.03 µg/mL.
Limit of Quantification (LOQ)	Typically in the ng/mL range.	Generally in the µg/mL range. For some nitrates, LOQs can be around 0.1 µg/mL.
Linearity (Correlation Coefficient, $r^2$ )	Typically > 0.99	Typically > 0.99
Precision (%RSD)	Generally < 10% for repeatability and intermediate precision.	Generally < 5% for repeatability and intermediate precision.
Accuracy (Recovery %)	Typically in the range of 80-120%.	Typically in the range of 95-105%.
Selectivity/Specificity	High, due to separation by retention time and specific mass fragmentation patterns.	Moderate to high, depending on the complexity of the sample matrix and chromatographic resolution.
Sample Throughput	Moderate, with typical run times of 15-30 minutes.	Moderate to high, with typical run times of 10-20 minutes.
Instrumentation Cost	High	Moderate to High

## Experimental Protocols

A detailed experimental protocol for a common and highly specific method for **isopropyl nitrate** analysis, GC-MS, is provided below.

### Protocol: Quantification of Isopropyl Nitrate in a Solution using Gas Chromatography-Mass Spectrometry (GC-MS)

1. Objective: To quantify the concentration of **isopropyl nitrate** in a solution using a validated GC-MS method.

2. Materials and Reagents:

- **Isopropyl nitrate** (IPN) standard, >98% purity
- Internal Standard (IS), e.g., n-butyl nitrate or another suitable volatile organic compound not present in the sample.
- Solvent for dilution (e.g., Methanol or Hexane, HPLC grade)
- Volumetric flasks (Class A)
- Micropipettes
- GC vials with septa

3. Instrumentation:

- Gas Chromatograph equipped with a split/splitless injector and a mass spectrometer detector (e.g., single quadrupole or ion trap).
- GC Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25  $\mu$ m film thickness).

4. Preparation of Standard Solutions:

- Primary Stock Solution (1000 µg/mL): Accurately weigh 10 mg of pure IPN and dissolve it in the chosen solvent in a 10 mL volumetric flask.
- Internal Standard Stock Solution (1000 µg/mL): Prepare a stock solution of the internal standard in the same manner.
- Working Standard Solutions: Prepare a series of calibration standards by serial dilution of the primary stock solution to cover the expected concentration range of the samples (e.g., 0.1, 0.5, 1, 5, 10, 20 µg/mL). Spike each calibration standard with a fixed concentration of the internal standard (e.g., 5 µg/mL).

#### 5. Sample Preparation:

- Accurately dilute the sample containing **isopropyl nitrate** with the solvent to bring the concentration within the calibration range.
- Spike the diluted sample with the same fixed concentration of the internal standard as used in the calibration standards.

#### 6. GC-MS Conditions:

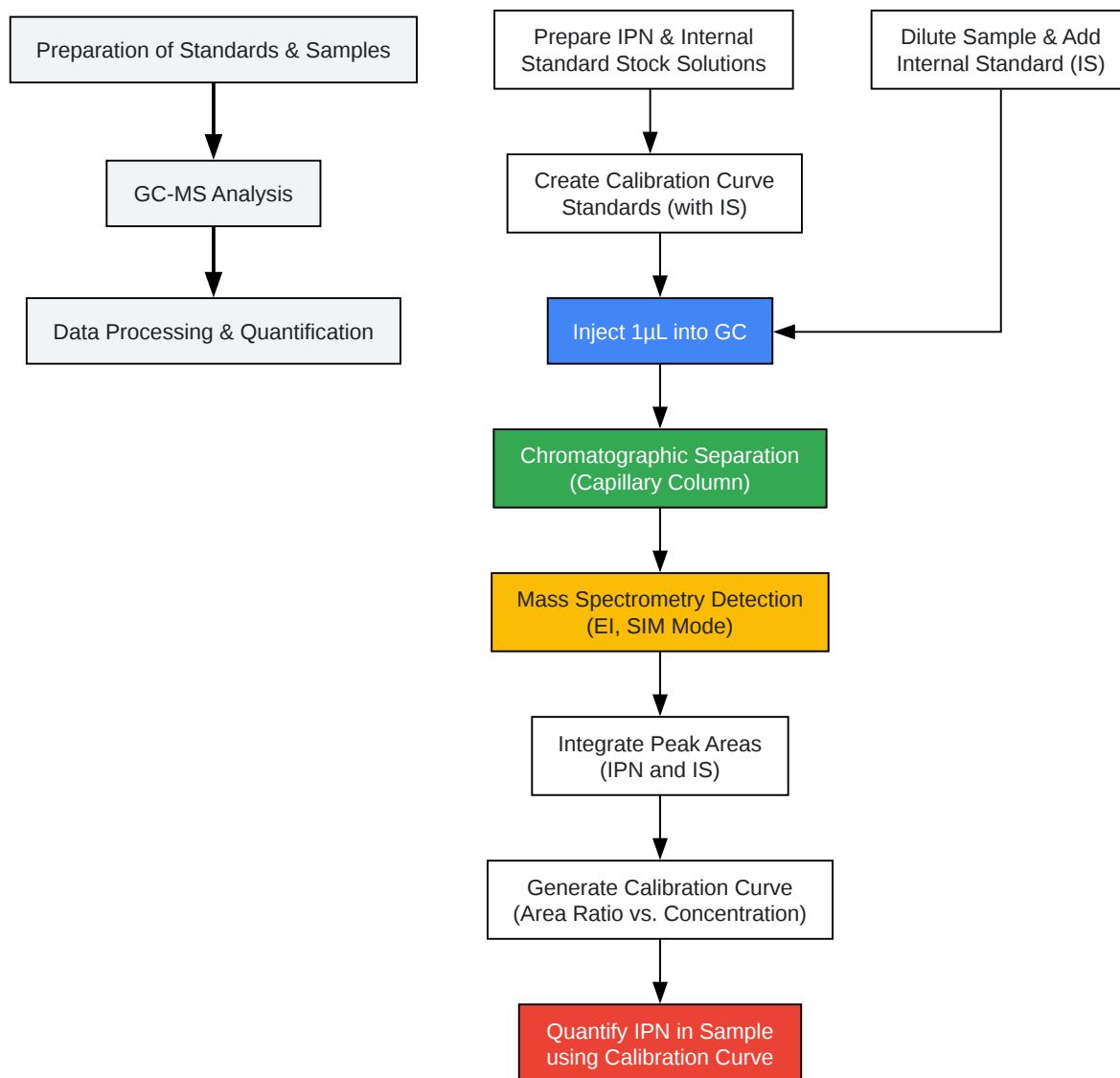
- Injector Temperature: 250 °C
- Injection Mode: Splitless (or split, depending on concentration)
- Injection Volume: 1 µL
- Carrier Gas: Helium, at a constant flow rate of 1.0 mL/min.
- Oven Temperature Program:
  - Initial temperature: 40 °C, hold for 2 minutes.
  - Ramp: Increase to 150 °C at a rate of 10 °C/min.
  - Hold: Hold at 150 °C for 2 minutes.
- MS Transfer Line Temperature: 280 °C

- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM) for higher sensitivity and specificity. Monitor characteristic ions for IPN (e.g.,  $m/z$  46 [ $\text{NO}_2^+$ ],  $m/z$  60,  $m/z$  89) and the internal standard.

#### 7. Data Analysis:

- Generate a calibration curve by plotting the ratio of the peak area of **isopropyl nitrate** to the peak area of the internal standard against the concentration of the calibration standards.
- Perform a linear regression analysis on the calibration curve.
- Calculate the concentration of **isopropyl nitrate** in the samples using the regression equation from the calibration curve.

## Mandatory Visualization



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Caption: Workflow for **Isopropyl Nitrate** (IPN) analysis by GC-MS.

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